

Essential Safety and Logistics for Handling 5,6-trans-Vitamin D3

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Compound of Interest

Compound Name: 5,6-trans-Vitamin D3

Cat. No.: B12510345

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe Handling and Disposal

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **5,6-trans-Vitamin D3**. Adherence to these procedures is critical to ensure personnel safety and mitigate environmental contamination.

Hazard Identification and Quantitative Data

5,6-trans-Vitamin D3 is a highly toxic compound that requires stringent safety measures. It is classified as acutely toxic if swallowed, in contact with skin, or inhaled.^[1] Furthermore, it is suspected of damaging fertility or the unborn child and causes damage to organs through prolonged or repeated exposure.^[1]

Property	Value	Source
Molecular Formula	C27H44O	[2][3]
Molecular Weight	384.64 g/mol	[2]
CAS Number	22350-41-0	[2][3]
Appearance	White to pale yellow solid	
Storage Temperature	-20°C or -86°C	[2]
Signal Word	Danger	[1]
GHS Hazard Classifications	Acute Toxicity, Oral (Category 2), Acute Toxicity, Dermal (Category 2), Acute Toxicity, Inhalation (Category 2)[1], Reproductive Toxicity (Category 1B)[1], Specific Target Organ Toxicity, Repeated Exposure (STOT RE 1)[1]	

Operational Plan: Step-by-Step Handling Procedures

All handling of **5,6-trans-Vitamin D3** must be conducted by qualified personnel trained in laboratory safety procedures within a designated controlled area.

2.1. Engineering Controls:

- Ventilation: All work must be performed in a certified chemical fume hood with mechanical exhaust.[1] A safety shower and eyewash station must be readily accessible.[1]

2.2. Personal Protective Equipment (PPE):

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator is required.[1] For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask

may be used.[4]

- Hand Protection: Wear compatible, chemical-resistant gloves (e.g., nitrile) at all times.[1]
Gloves must be inspected before use and disposed of as contaminated waste after handling.
[4]
- Eye Protection: Chemical safety goggles or a face shield are mandatory.[1]
- Body Protection: A lab coat or chemical-resistant coverall must be worn to prevent skin exposure.[1]

2.3. Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly. Obtain special instructions before use.[1]
- Weighing and Aliquoting: If working with the solid form, conduct all weighing and aliquoting within the chemical fume hood to minimize dust generation. Use anti-static measures where appropriate.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[1][4] Decontaminate all work surfaces.

2.4. Storage:

- Store **5,6-trans-Vitamin D3** in a tightly sealed container under an inert atmosphere.[2]
- Keep in a locked, designated, and well-ventilated area at the recommended temperature (-20°C or -86°C).[2][4]
- Protect from light, moisture, and heat as the substance is light and temperature sensitive, and hygroscopic.[2]

Disposal Plan

Dispose of **5,6-trans-Vitamin D3** and any contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations.

3.1. Waste Collection:

- Collect all waste, including unused material, contaminated PPE (gloves, disposable lab coats), and cleaning materials, in a clearly labeled, sealed, and suitable container for chemical waste.^[1]

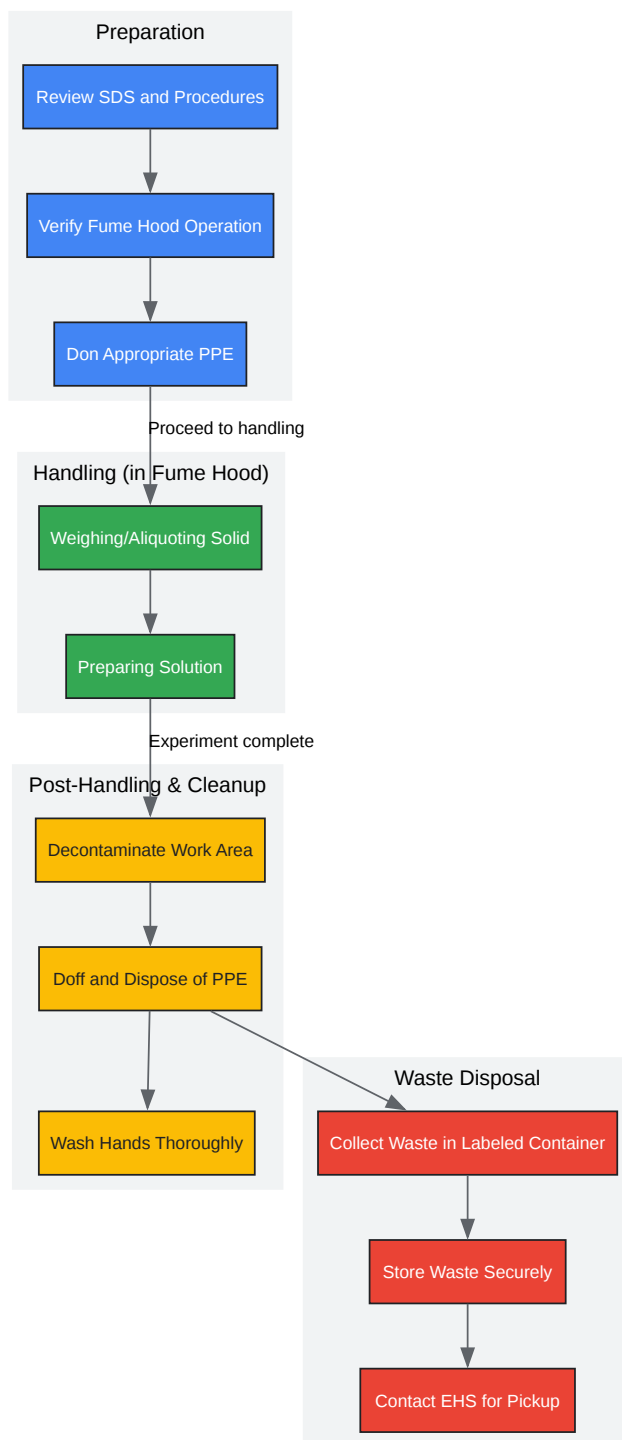
3.2. Disposal Method:

- Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.
- Do not dispose of down the drain or in the regular trash.^[5]
- If no institutional disposal program is available, consider a licensed professional waste disposal service.
- As a last resort for small quantities of expired vitamins where no other disposal options are available, mix the material with an undesirable substance like coffee grounds or cat litter, place it in a sealed container, and then dispose of it in the trash.^[5] However, this is not the recommended procedure for a highly toxic laboratory chemical.

Experimental Workflow Diagram

The following diagram outlines the essential steps for the safe handling of **5,6-trans-Vitamin D3**.

Safe Handling and Disposal Workflow for 5,6-trans-Vitamin D3

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **5,6-trans-Vitamin D3**.

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